

# YM-08: A Technical Guide to its Physicochemical Properties

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## Compound of Interest

Compound Name: YM-08

Cat. No.: B12086332

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## Introduction

**YM-08** is a promising small molecule inhibitor of Heat Shock Protein 70 (Hsp70), a key molecular chaperone implicated in the progression of various diseases, including neurodegenerative disorders and cancer. As a derivative of MKT-077, **YM-08** was designed to exhibit improved blood-brain barrier permeability, making it a compound of significant interest for central nervous system targeted therapies. This technical guide provides a comprehensive overview of the currently available data on the solubility and stability of **YM-08**, critical parameters for its advancement in preclinical and clinical development.

## Physicochemical Properties

**YM-08** is described as a yellow to orange solid.<sup>[1]</sup> While detailed physicochemical data are limited in publicly accessible literature, some key properties have been reported.

Property	Value	Source
Molecular Formula	C <sub>19</sub> H <sub>17</sub> N <sub>3</sub> OS <sub>2</sub>	[1]
Molecular Weight	367.49 g/mol	[1]
Appearance	Yellow-orange solid	[1]
Storage Temperature	-20°C	[1]

## Solubility Data

Quantitative solubility data for **YM-08** in various solvents is not readily available in the published literature. However, a product data sheet indicates that **YM-08** is soluble in dimethyl sulfoxide (DMSO).<sup>[1]</sup> The exact solubility limit (e.g., in mg/mL or mM) has not been specified.

For comparative purposes, the solubility of the parent compound, MKT-077, has been reported in both water and DMSO. It is important to note that due to structural differences, the solubility of **YM-08** may differ significantly from that of MKT-077.

Table 1: Solubility of **YM-08** and the Parent Compound MKT-077

Compound	Solvent	Solubility	Source
YM-08	DMSO	Soluble (quantitative data not available)	<sup>[1]</sup>
MKT-077	Water	>200 mg/mL	<sup>[2]</sup> <sup>[3]</sup>
DMSO	13 mg/mL (~30.09 mM)	<sup>[4]</sup>	
DMSO	55 mg/mL (~127.31 mM) (Sonication recommended)	<sup>[5]</sup>	

Note: The conflicting solubility data for MKT-077 in DMSO from different suppliers highlights the importance of empirical determination for **YM-08**.

## Stability Data

As of the date of this guide, there are no publicly available stability studies for **YM-08**. This includes a lack of information on its degradation kinetics, stability under various pH conditions, and susceptibility to thermal or photolytic degradation. Such studies are crucial for determining the shelf-life, appropriate storage conditions, and formulation development of a drug candidate.

## Experimental Protocols

Detailed experimental protocols for determining the solubility and stability of **YM-08** have not been published. However, standard methodologies are employed in the pharmaceutical industry for these assessments.

## General Solubility Assessment Workflow

The following diagram illustrates a typical workflow for determining the solubility of a compound like **YM-08**.

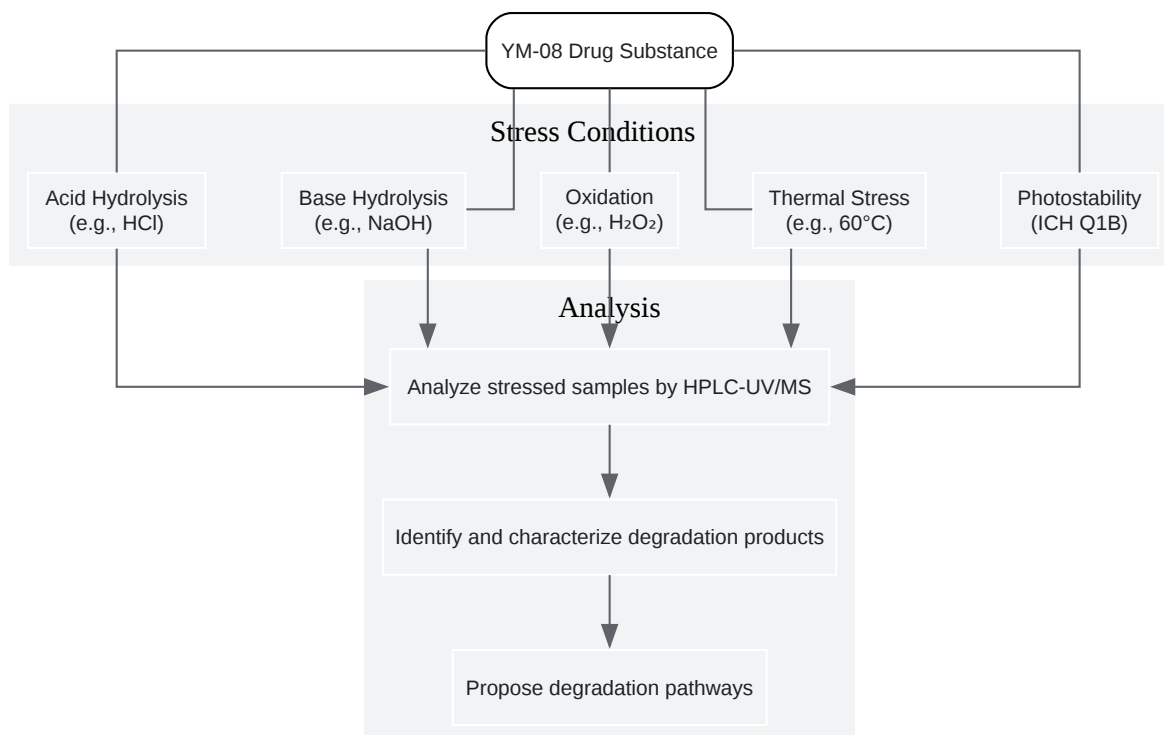


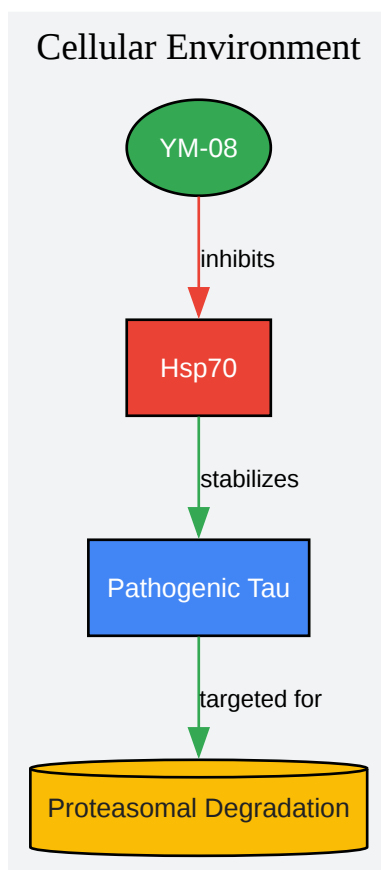
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Caption: General workflow for solubility determination.

## General Forced Degradation Study Workflow

Forced degradation studies are essential to understand the intrinsic stability of a drug substance and to develop stability-indicating analytical methods. A general workflow is depicted below.





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## References

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